

(E)-5-Tetradecene chemical properties and structure

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Compound of Interest

Compound Name: (E)-5-Tetradecene

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An In-Depth Technical Guide to **(E)-5-Tetradecene**: Chemical Properties and Structure

Introduction

(E)-5-Tetradecene is a linear alkene, a type of hydrocarbon characterized by the presence of a carbon-carbon double bond.^[1] Its chemical formula is C₁₄H₂₈.^{[1][2][3][4]} The designation "(E)-5-" indicates that the double bond is located between the fifth and sixth carbon atoms in the fourteen-carbon chain, and the substituents around the double bond are in the trans configuration. This compound is found in some natural sources, such as the essential oil of long pepper (*Piper longum*), and serves as an intermediate in organic synthesis.^[1]

Chemical and Physical Properties

The physicochemical properties of **(E)-5-tetradecene** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C14H28	[1][2][3][4]
Molecular Weight	~196.37 g/mol	[1][2][3]
CAS Number	41446-66-6	[1][2][4]
IUPAC Name	(E)-tetradec-5-ene	[3]
Boiling Point	Estimated around 250 °C	[1]
Density	Approximately 0.8 g/cm ³ at 20 °C	[1]
XLogP3	6.9	[2][3]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]
Rotatable Bond Count	10	[2]
Exact Mass	196.219100893 Da	[2][3]
Complexity	113	[2][3]
Kovats Retention Index	Standard non-polar: 1378, 1386, 1387	[3]

Chemical Structure

The molecular structure of **(E)-5-tetradecene** consists of a 14-carbon chain with a double bond at the C5 position.[1] The "(E)" prefix, from the German entgegen meaning "opposite", signifies that the alkyl chains on either side of the double bond are on opposite sides. This geometric isomerism, also known as cis-trans isomerism, significantly influences the molecule's physical properties and reactivity compared to its cis- or (Z)- counterpart, (Z)-5-tetradecene.[4][5]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **(E)-5-tetradecene** can be found in specialized chemical literature. Below are generalized methodologies for common

procedures involving this compound.

Synthesis of (E)-5-Tetradecene

(E)-5-tetradecene can be synthesized through various organic chemistry reactions. Two common methods include:

- **Dehydrohalogenation:** This method involves the elimination of a hydrogen halide from an alkyl halide. For instance, treating 5-bromotetradecane with a strong base like potassium hydroxide can yield a mixture of tetradecene isomers, from which **(E)-5-tetradecene** can be isolated.^[1]
- **Alkene Metathesis:** This reaction involves the redistribution of alkene bonds. **(E)-5-tetradecene** can be synthesized from other alkenes using catalysts based on tungsten or molybdenum complexes.^[1] The choice of catalyst and reaction conditions is critical for achieving high stereoselectivity for the (E)-isomer.

Spectroscopic Analysis

The structure and purity of **(E)-5-tetradecene** are typically confirmed using spectroscopic techniques.

- **Mass Spectrometry (MS):** Electron ionization mass spectrometry (EI-MS) is used to determine the molecular weight and fragmentation pattern of the molecule.^{[6][7]} The molecular ion peak would be observed at an m/z corresponding to its molecular weight (approximately 196.37).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.^{[7][8]} The chemical shifts and coupling constants of the vinyl protons in the ^1H NMR spectrum are characteristic of the (E)-configuration of the double bond.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can identify the presence of the $\text{C}=\text{C}$ double bond through its characteristic stretching vibration.^[7] For trans-alkenes, this peak is typically found in the region of 960-975 cm^{-1} .

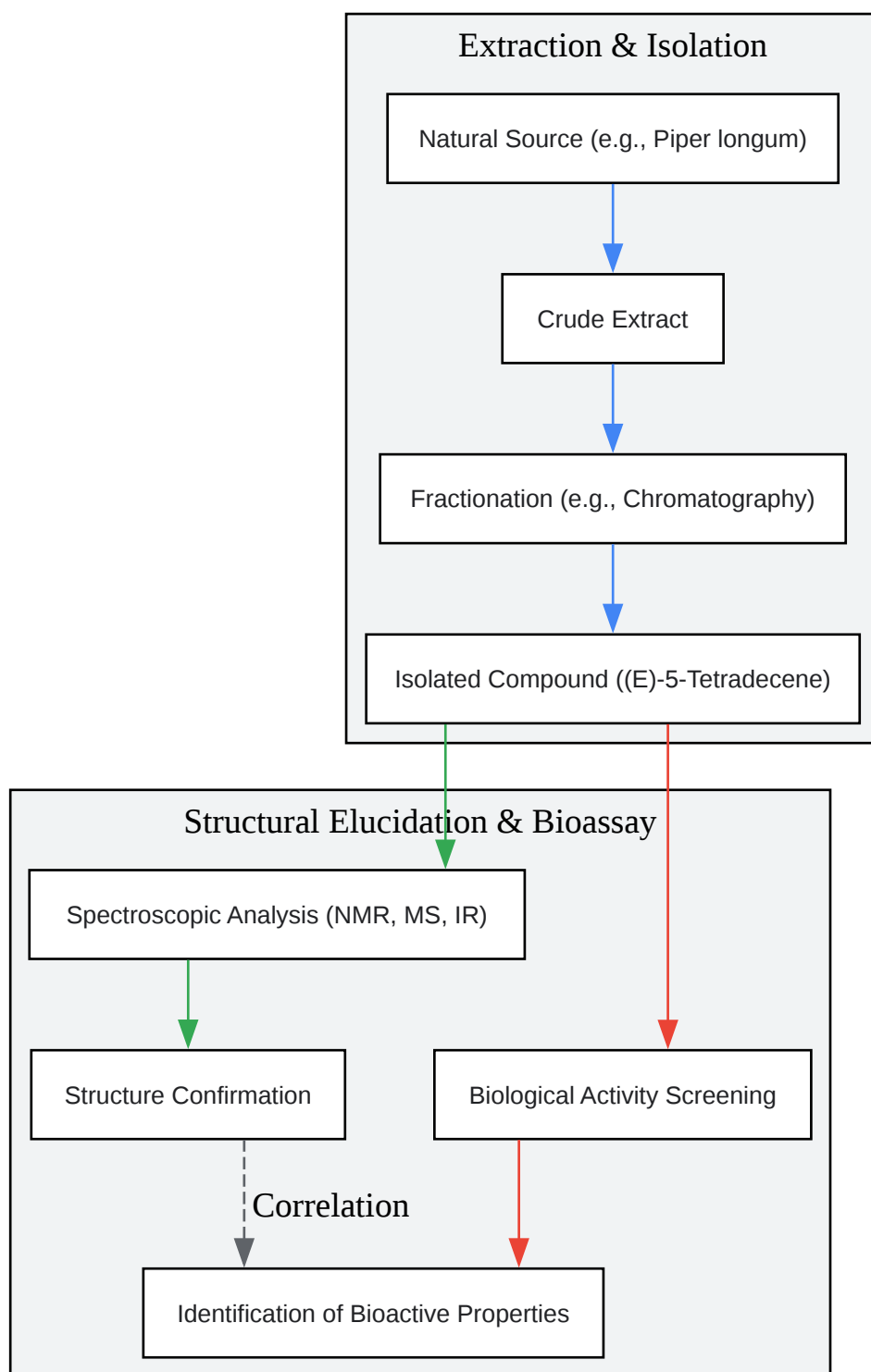
Biological Activity and Significance

While **(E)-5-tetradecene** itself is not reported to have significant direct biological activity, it is a component of some natural products.^[1] Related alkene compounds have been investigated for various biological activities. For example, 1-tetradecene has been identified as having antimicrobial, antioxidant, and anticancer properties.^[1] Other long-chain alkenes have been reported to possess antimicrobial and cytotoxic activities.^[9] The presence of compounds like **(E)-5-tetradecene** in natural extracts contributes to the overall bioactivity of the extract.

Visualizations

General Workflow for Natural Product Analysis

The following diagram illustrates a typical workflow for the isolation and identification of a specific compound, such as **(E)-5-tetradecene**, from a natural source.

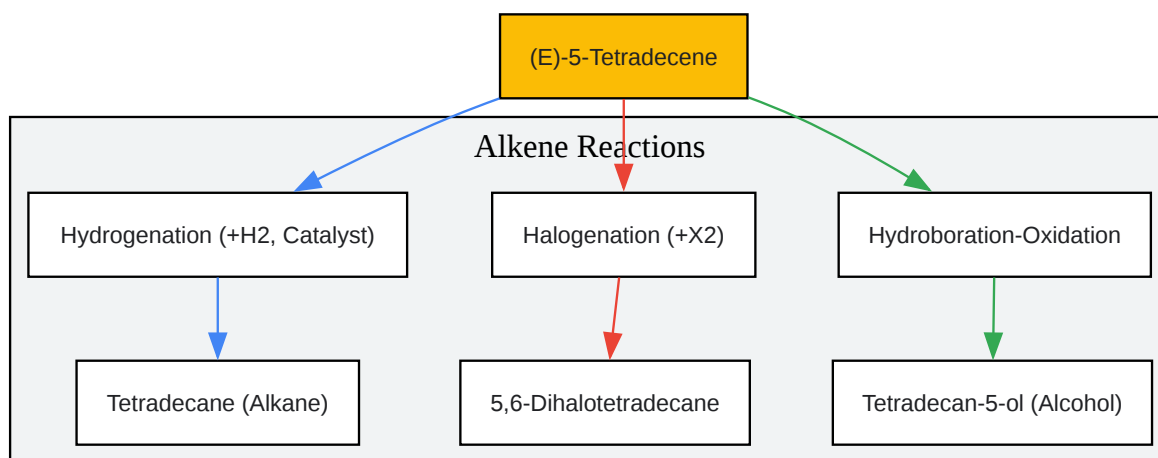


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Caption: Workflow for natural product isolation and characterization.

Typical Reactions of Alkenes

This diagram shows some of the characteristic chemical reactions that **(E)-5-tetradecene** can undergo, owing to the reactivity of its double bond.



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Caption: Common chemical reactions of **(E)-5-tetradecene**.

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